

Pyridoxine Impurity A chemical structure and properties

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Compound of Interest

Compound Name: 1,3-Dihydro-6-methylfuro(3,4-c)pyridin-7-ol hydrochloride

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An In-depth Technical Guide to Pyridoxine Impurity A

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Pyridoxine Impurity A, a specified impurity in Pyridoxine Hydrochloride as per the European Pharmacopoeia. This document details its chemical structure, properties, synthesis, analytical methodologies, and toxicological information to support research, development, and quality control activities in the pharmaceutical industry.

Chemical Identity and Properties

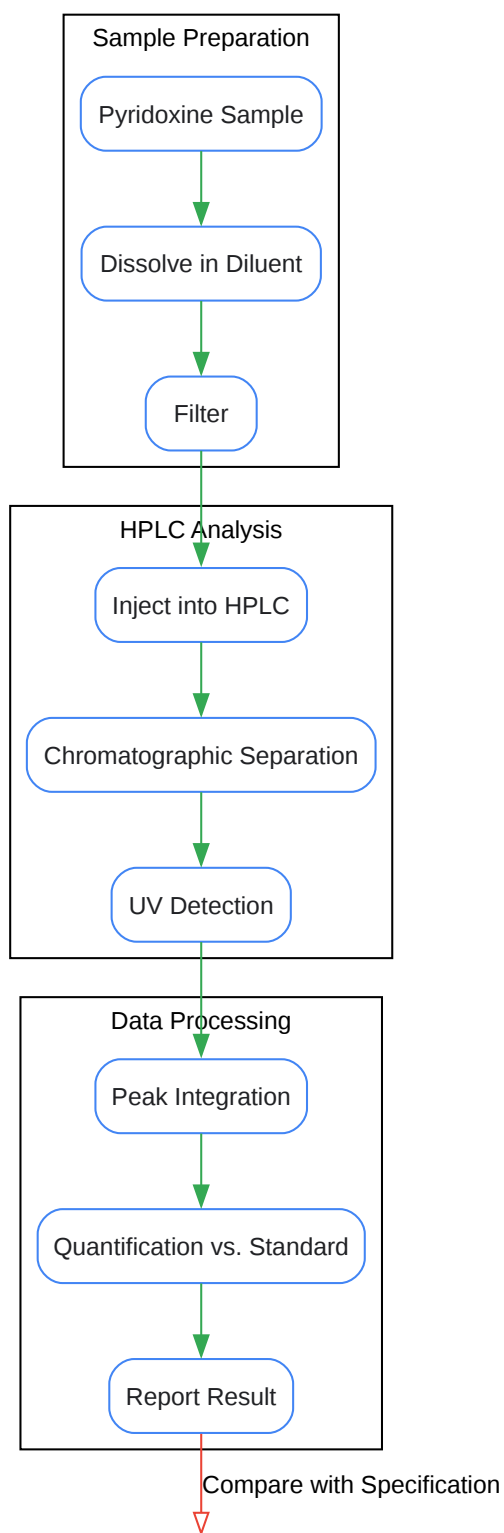
Pyridoxine Impurity A, chemically known as 6-Methyl-1,3-dihydrofuro[3,4-c]pyridin-7-ol, is a known process-related impurity in the synthesis of Pyridoxine Hydrochloride (Vitamin B6). It can exist as a free base or as a hydrochloride salt.

Chemical Structure

The chemical structure of Pyridoxine Impurity A is presented below:

Figure 1: Chemical Structure of Pyridoxine Impurity A





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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com